

Physical and chemical properties of ethynamine

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Compound Name: **Ethynamine**

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ethynamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethynamine, more commonly known as ethylamine (IUPAC name: Ethanamine), is a primary aliphatic amine with the chemical formula $\text{CH}_3\text{CH}_2\text{NH}_2$.^{[1][2]} It is a fundamental building block in organic synthesis and a key intermediate in the production of a wide range of chemicals, including pharmaceuticals, agrochemicals, and polymers.^[1] This document provides a comprehensive overview of its core physical and chemical properties, synthesis, reactivity, and relevant experimental procedures, tailored for a technical audience. Ethylamine is a colorless gas or liquid with a characteristic strong, ammonia-like odor.^{[2][3]}

Physical and Spectroscopic Properties

Ethylamine is a volatile and highly flammable compound.^[4] Its physical properties are summarized in the tables below. It is miscible with water and virtually all common organic solvents, including ethanol and ether.^{[1][2]}

Physical Properties

A summary of the key physical properties of ethylamine is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C_2H_7N	[1] [2] [3]
Molecular Weight	45.08 g/mol	[1] [3]
Appearance	Colorless gas or water-white liquid	[3]
Odor	Strong, pungent, ammonia-like	[1] [4]
Boiling Point	16.6 °C (62 °F)	[1] [3] [4]
Melting Point	-81 °C to -80.6 °C	[1] [4]
Density	0.6829 g/cm³ (at 20 °C)	[1]
Vapor Pressure	116.5 - 121 kPa (at 20 °C)	[1] [2]
Flash Point	-17 °C (closed cup)	[4]
Autoignition Temp.	385 °C	[1]
pKa (Conjugate Acid)	10.7 - 10.8 (at 25 °C)	[2] [4] [5]
pKb	3.25 (at 25 °C)	[1]

Solubility

Ethylamine exhibits high solubility in a wide range of solvents due to its ability to form hydrogen bonds.

Solvent	Solubility	Source(s)
Water	Miscible in all proportions	[1][4][6]
Ethanol	Miscible	[1][4]
Ether	Miscible	[1][4]
Methanol	Soluble	[4]
Acetone	Soluble	[4]
Hydrocarbons	Soluble in paraffinic, aliphatic, and aromatic hydrocarbons	[4]

Spectroscopic Data

The structural features of ethylamine give rise to characteristic spectroscopic signals.

Spectroscopy	Expected Features	Source(s)
¹ H NMR	Three distinct signals: -NH ₂ (δ ≈ 0.5-5.0 ppm, broad, D ₂ O exchangeable), -CH ₂ - (δ ≈ 2.3-3.0 ppm, quartet), -CH ₃ (triplet). Proton ratio of 2:2:3.	[7][8]
¹³ C NMR	Two signals expected. The carbon adjacent to the nitrogen atom (C-N) appears in the δ 10-65 ppm region.	[8]
IR Spectroscopy	Primary amine N-H stretching (two peaks at ≈3400-3500 cm ⁻¹), strong NH ₂ scissoring (≈1550-1650 cm ⁻¹), and C-N stretching (≈1000-1250 cm ⁻¹).	[8]

Chemical Properties and Reactivity

As a primary amine, ethylamine's reactivity is dominated by the nucleophilic lone pair of electrons on the nitrogen atom.[2] It is a stronger base than ammonia.[1]

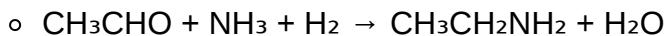
- **Basicity and Salt Formation:** Ethylamine readily dissolves in water to form a basic solution.[1] It reacts with both inorganic and organic acids to produce the corresponding ethylammonium salts, which are typically water-soluble.[1][4]
 - $\text{CH}_3\text{CH}_2\text{NH}_2 + \text{HCl} \rightarrow [\text{CH}_3\text{CH}_2\text{NH}_3]^+\text{Cl}^-$ (Ethylammonium chloride)[1]
- **Alkylation:** It undergoes alkylation reactions with alkyl halides to yield secondary (diethylamine) and tertiary (triethylamine) amines, and ultimately quaternary ammonium salts.[9] This lack of selectivity can be a drawback in synthesis.[2]
- **Acylation:** Ethylamine reacts with acyl chlorides, anhydrides, and esters to form N-ethyl amides.[1]
- **Reductive Amination:** It reacts with aldehydes and ketones to form an intermediate imine, which can be reduced to a more substituted amine.[9] This is a key method for forming C-N bonds.
- **Oxidation:** Strong oxidizing agents, such as potassium permanganate, can oxidize ethylamine to acetaldehyde.[2]
- **Solvent for Alkali Metals:** Like other small primary amines, ethylamine is a good solvent for lithium metal, generating a solution containing the solvated electron which is a powerful reducing agent used in reactions like the Birch reduction.[2]

Synthesis of Ethylamine

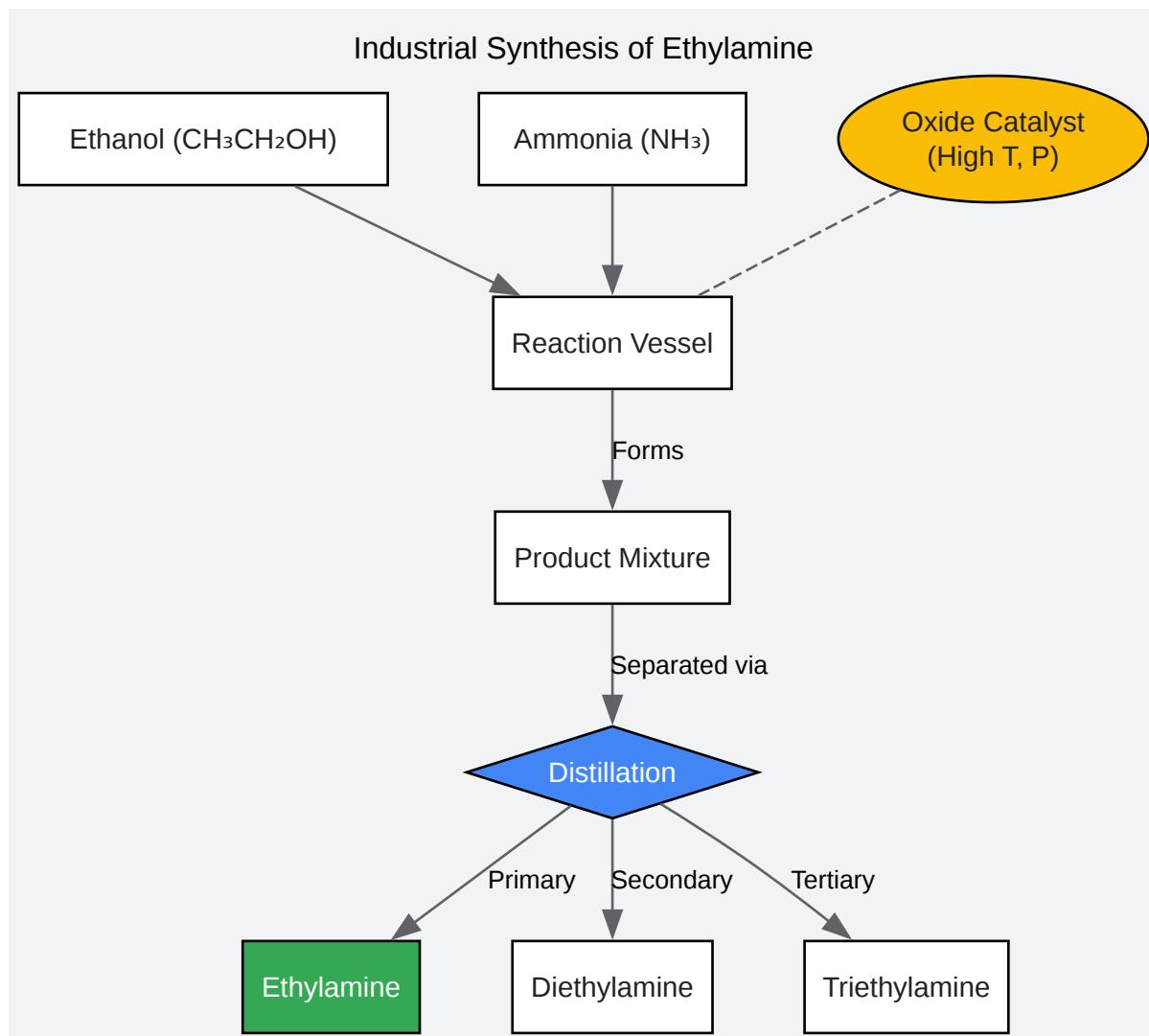
Ethylamine is produced on a large industrial scale primarily through two routes.

- **Reaction of Ethanol and Ammonia:** The most common method involves the reaction of ethanol with ammonia at high temperatures and pressures over an oxide catalyst.[1][2] A significant drawback of this method is the co-production of diethylamine and triethylamine, which necessitates separation.[2]
 - $\text{CH}_3\text{CH}_2\text{OH} + \text{NH}_3 \rightarrow \text{CH}_3\text{CH}_2\text{NH}_2 + \text{H}_2\text{O}$ [2]

- Reductive Amination of Acetaldehyde: This method involves the reaction of acetaldehyde with ammonia and hydrogen in the presence of a catalyst.[2]



Other, less economical laboratory-scale syntheses include the hydrogenation of acetonitrile or acetamide and the nucleophilic substitution of a haloethane with ammonia.[2]



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Caption: Industrial production of ethylamine via catalytic amination of ethanol.

Experimental Protocols

Detailed experimental procedures are critical for the safe and effective use of ethylamine in a research setting.

Protocol: Reductive Amination of a Ketone with Ethylamine

This protocol provides a general one-pot method for synthesizing N-ethyl amines from a ketone, valued for its high yield and selectivity.[\[10\]](#)

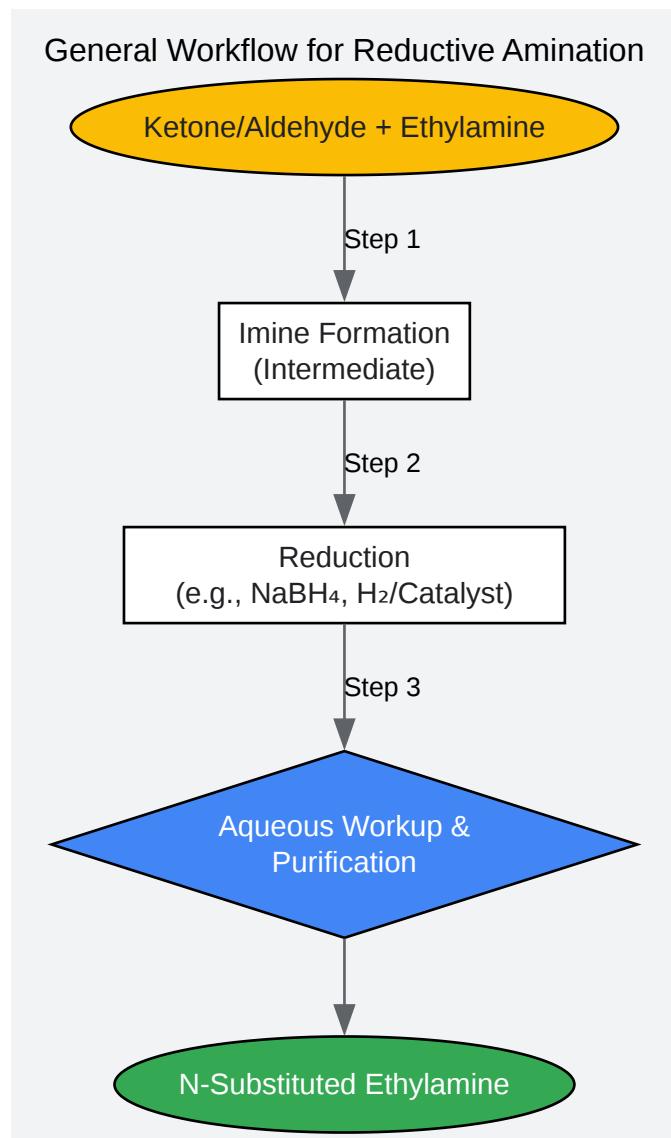
Materials:

- Ketone (e.g., 2-Pentanone)
- Ethylamine (e.g., 70% solution in water)
- Reducing Agent (e.g., Sodium Borohydride, NaBH_4)
- Methanol
- Diethyl ether
- 1M Hydrochloric Acid (HCl)
- 2M Sodium Hydroxide (NaOH)
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- Imine Formation:
 - In a round-bottom flask under a nitrogen atmosphere, dissolve the ketone (1.0 eq) in methanol.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add the ethylamine solution (1.2 eq) to the stirred, cooled solution.

- Allow the mixture to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 4 hours.[10]
- Reduction:
 - Cool the reaction mixture back to 0 °C.
 - In small portions, carefully add the sodium borohydride (1.5 eq) to the mixture, ensuring the temperature remains below 10 °C.
 - After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- Work-up and Purification:
 - Quench the reaction by slowly adding 1M HCl until the pH is acidic (pH ≈ 2).[10] This protonates the amine and destroys excess borohydride.
 - Wash the acidic aqueous layer with diethyl ether to remove any unreacted ketone.[10]
 - Make the aqueous layer basic (pH ≈ 12) by the dropwise addition of 2M NaOH to deprotonate the amine product.[10]
 - Extract the product into diethyl ether (e.g., 3 x 50 mL).[10]
 - Combine the organic layers, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude N-ethyl amine.[10]
 - Further purification can be achieved via distillation or column chromatography.



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Caption: Key steps in the synthesis of N-substituted ethylamines via reductive amination.

Safety and Handling

Ethylamine is a hazardous chemical that requires strict safety protocols.

- Primary Hazards: It is highly flammable, and its vapors can form explosive mixtures with air. [1][11] It is corrosive and can cause severe burns to the skin and eyes.[3][12] Inhalation may cause respiratory tract irritation.[12][13]

- Handling: Always work in a well-ventilated area or a chemical fume hood.[11] Use explosion-proof electrical equipment and non-sparking tools.[11][13] Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield, is mandatory. [12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[11][12]
- First Aid: In case of skin or eye contact, rinse immediately and copiously with water for several minutes and seek immediate medical attention.[13] If inhaled, move the person to fresh air.[13] If swallowed, rinse the mouth but do not induce vomiting; seek immediate medical help.[12]

Applications in Drug Development and Research

Ethylamine is a crucial precursor in the synthesis of a wide array of chemical compounds.

- Pharmaceuticals: It serves as an intermediate in the production of various drugs, including the antihypertensive medication guanethidine.
- Agrochemicals: It is a key component in the manufacture of herbicides, such as atrazine and simazine.[1]
- Other Uses: Ethylamine is also utilized in resin chemistry, as a stabilizer for rubber latex, in oil refining, and as an intermediate for dyes and corrosion inhibitors.[1][14]

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